

Navigating the Safe Disposal of 2-Chloroethyl Ethyl Ether: A Procedural Guide

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Compound of Interest

Compound Name: 2-Chloroethyl ethyl ether

Cat. No.: B104041

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **2-Chloroethyl ethyl ether**, a flammable and potentially hazardous compound, requires a stringent and well-defined disposal protocol. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and disposal of this chemical.

Hazard Profile and Safety Precautions

2-Chloroethyl ethyl ether is a flammable liquid and vapor that can cause serious eye damage and skin irritation.^[1] It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2]} Personal protective equipment, including protective gloves, clothing, and eye/face protection, should be worn at all times.^{[1][3]} Like other ethers, it has the potential to form explosive peroxides over time, especially when exposed to air and light.^{[4][5][6]} Therefore, containers of **2-chloroethyl ethyl ether** should be dated upon receipt and opening to monitor their age.^{[4][5]}

Spill Management Protocol

In the event of a spill, immediate action is necessary to mitigate risks.

- **Evacuate and Ventilate:** Immediately evacuate all personnel from the affected area and ensure adequate ventilation.^{[3][7]}

- Contain the Spill: Use inert absorbent materials such as sand, vermiculite, or earth to contain the spill.[\[2\]](#)[\[6\]](#)[\[7\]](#) Do not use combustible materials.
- Cleanup: Carefully scoop up the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[8\]](#)
- Decontaminate: Wash the spill area thoroughly.
- Disposal of Contaminated Materials: All materials used for spill cleanup must be treated as hazardous waste and disposed of accordingly.[\[5\]](#)[\[7\]](#)

Proper Disposal Procedure

The disposal of **2-chloroethyl ethyl ether** must comply with all local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the drain.[\[6\]](#)[\[9\]](#)

Step 1: Waste Collection

- Collect waste **2-chloroethyl ethyl ether** in its original container or a designated, compatible, and properly labeled hazardous waste container.[\[7\]](#) The container must be kept tightly closed.[\[1\]](#)[\[2\]](#)
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Labeling and Storage

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Waste **2-Chloroethyl Ethyl Ether**."
- Store the sealed waste container in a cool, dry, well-ventilated area designated for flammable liquids, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Ensure the storage area is equipped with secondary containment to prevent the spread of potential leaks.[\[4\]](#)

Step 3: Arrange for Professional Disposal

- Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[\[7\]](#)[\[9\]](#)
- Provide the disposal company with a complete and accurate description of the waste, including its composition and any potential contaminants.

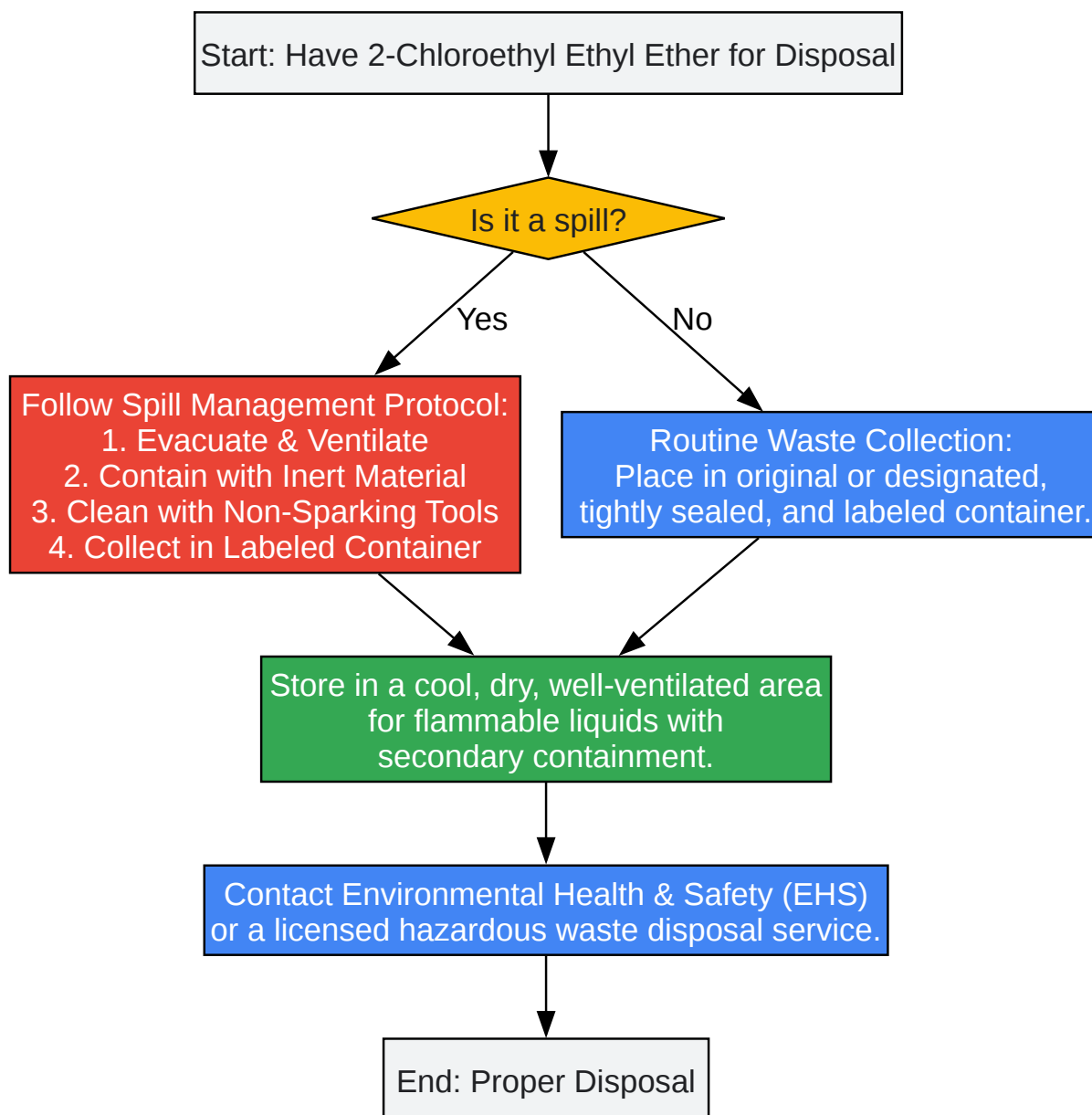
Quantitative Data Summary

The following table summarizes key quantitative data for **2-chloroethyl ethyl ether**, which is essential for its safe handling and disposal.

Property	Value	Reference
Flash Point	15 °C (59 °F)	[2]
Autoignition Temperature	190 °C (374 °F)	[2]
Boiling Point	107 °C (225 °F)	[2]
Specific Gravity	0.989 g/cm ³	[2]
UN Number	UN3271 or UN1993	[2]
Hazard Class	3 (Flammable Liquid)	[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-chloroethyl ethyl ether**.



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Disposal workflow for **2-Chloroethyl Ethyl Ether**.

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